

1-Nitropentane molecular weight and formula

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Compound of Interest

Compound Name: **1-Nitropentane**

Cat. No.: **B1594721**

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An In-depth Guide to the Molecular Properties of **1-Nitropentane**

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental physicochemical properties is paramount. This document provides a detailed breakdown of the molecular formula and molecular weight of **1-Nitropentane**.

Molecular Formula

1-Nitropentane is an organic compound classified as a nitroalkane.^[1] Its structure consists of a five-carbon pentyl group attached to a nitro group (-NO₂). The established molecular formula for **1-Nitropentane** is:

C₅H₁₁NO₂^{[1][2][3][4][5]}

This formula indicates that each molecule of **1-Nitropentane** contains 5 carbon atoms, 11 hydrogen atoms, 1 nitrogen atom, and 2 oxygen atoms.

Molecular Weight Calculation

The molecular weight (or molar mass) of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **1-Nitropentane**'s molecular weight is based on its molecular formula and the standard atomic weights of each element.

Atomic Weight of Constituent Elements

The average atomic weights of the elements present in **1-Nitropentane** are summarized below. These values are based on the isotopic composition of the elements as found in nature.

Element	Symbol	Quantity in Formula	Standard Atomic Weight (amu)
Carbon	C	5	~12.011
Hydrogen	H	11	~1.008[6][7][8]
Nitrogen	N	1	~14.007[9][10][11][12]
Oxygen	O	2	~15.999[13][14][15] [16]

Calculation Methodology

The molecular weight is calculated as follows:

- Carbon: 5 atoms \times 12.011 amu/atom = 60.055 amu
- Hydrogen: 11 atoms \times 1.008 amu/atom = 11.088 amu
- Nitrogen: 1 atom \times 14.007 amu/atom = 14.007 amu
- Oxygen: 2 atoms \times 15.999 amu/atom = 31.998 amu
- Total Molecular Weight: 60.055 + 11.088 + 14.007 + 31.998 = 117.148 amu

Summary of Molecular Properties

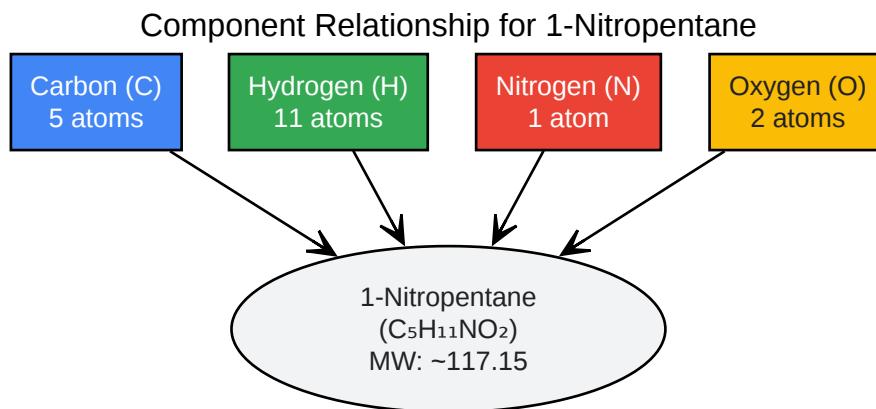
The key molecular data for **1-Nitropentane** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₅ H ₁₁ NO ₂
Calculated Molecular Weight	117.148 amu
Commonly Cited Molecular Weight	117.15 g/mol [3][4][5]

Note: The value is often rounded to two decimal places in literature and commercial sources.

Logical Relationship of Components

The following diagram illustrates the relationship between the constituent elements and the final compound.



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Caption: Elemental composition of **1-Nitropentane**.

This document focuses on the core molecular properties of **1-Nitropentane**. Detailed experimental protocols for synthesis or analysis and discussions of its role in signaling pathways are beyond the scope of this specific guide.

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